

A Statistical Showdown: Trimedlure vs. Biolure for Mediterranean Fruit Fly (Medfly) Capture

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Compound of Interest

Compound Name: Trimedlure

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The effective monitoring and control of the Mediterranean fruit fly (*Ceratitis capitata*), a significant agricultural pest, relies heavily on the use of attractant-baited traps. Among the most widely used lures are **Trimedlure**, a male-specific parapheromone, and Biolure, a female-targeted food-based attractant. This guide provides a statistical comparison of their performance based on experimental data, offering researchers and pest management professionals a comprehensive overview to inform their selection and application strategies.

Quantitative Performance Data

The efficacy of **Trimedlure** and Biolure in capturing medflies has been evaluated in various field studies. The following tables summarize key quantitative data from comparative experiments. It is important to note that direct comparisons can be influenced by factors such as trap type, environmental conditions, and the time of season.

Study Reference	Lure Type	Trap Type	Mean Medfly Captures	Sex Ratio of Captured Flies
Unspecified Study 1	Trimedlure	Jackson Trap	76% of total recaptured adults	Predominantly Male
Biolure	McPhail Trap	24% of total recaptured adults	Not specified	Not specified
Unspecified Study 2 (Coffee Season)	Trimedlure (in TMR dispenser)	McPhail Trap	11.28 flies/trap/week	
Biolure	McPhail Trap	9.57 flies/trap/week	Not specified	
Biolure + TMR	McPhail Trap	13.50 flies/trap/week	Not specified	
Control	McPhail Trap	36.06 flies/trap/week	Not specified	
Unspecified Study 2 (Non-Coffee Season)	Trimedlure	McPhail Trap	0.95 flies/trap/week	Not specified
Biolure	McPhail Trap	1.43 flies/trap/week	Not specified	
Biolure + Trimedlure	McPhail Trap	1.77 flies/trap/week	Not specified	
Control	McPhail Trap	2.81 flies/trap/week	Not specified	
Unspecified Study 3 (Spring)	Biolure	Tephri Trap	19.5 ± 3.4 to 59.6 ± 8.9 adults	Male biased under low temperatures
Unspecified Study 3 (Summer)	Biolure	Tephri Trap	22.2 ± 3.2 to 55.7 ± 3.2 adults	Higher female response

A study comparing male-targeted traps with **Trimedlure** and female-targeted traps with a three-component Biolure found that while the male-targeted traps captured more medflies overall, the female-targeted traps were more effective early in the season when pest populations were smaller[1]. The male-targeted traps demonstrated high specificity, capturing 94% males[1].

Experimental Protocols

The data presented above were derived from field experiments with specific methodologies. Understanding these protocols is crucial for interpreting the results accurately.

Study 1: Release-Recapture Trial

This study investigated the trapping efficacy of **Trimedlure** and Biolure by releasing marked medfly adults and recapturing them in baited traps.

- Lures and Traps: Jackson traps were baited with **Trimedlure** dispensers, while plastic McPhail-type traps were baited with Biolure dispensers.
- Experimental Design: A total of 9600 marked medfly adults were released in two trials during the spring and two in the summer. Traps were placed in both host (Citrus) and non-host (olive) trees. The released adults were acclimated to different temperatures (15, 25, and 30 °C) or maintained in outdoor conditions.
- Data Collection: The number of recaptured male and female medflies in each trap was recorded. The recapture rate was calculated to determine the efficacy of each lure-trap combination.

Study 2: Mass Trapping in a Coffee Plantation

This experiment assessed the potential of suppressing medfly populations using mass trapping with **Trimedlure** and Biolure.

- Lures and Traps: The study compared a novel solid triple-lure dispenser containing **Trimedlure**, methyl eugenol, and raspberry ketone (TMR), solid **Trimedlure** plugs, and Biolure bait stations, all used in plastic McPhail traps without insecticides.
- Experimental Design: The experiment consisted of four treatments: 1) TMR or TML at 50 traps per hectare, 2) Biolure at 50 traps per hectare, 3) a combination of TML/TMR and

Biolure at 25 traps per hectare each, and 4) an untreated control.

- **Data Collection:** Medfly captures were recorded weekly, and the data was presented as the mean number of flies per trap per week during both the coffee and non-coffee seasons.

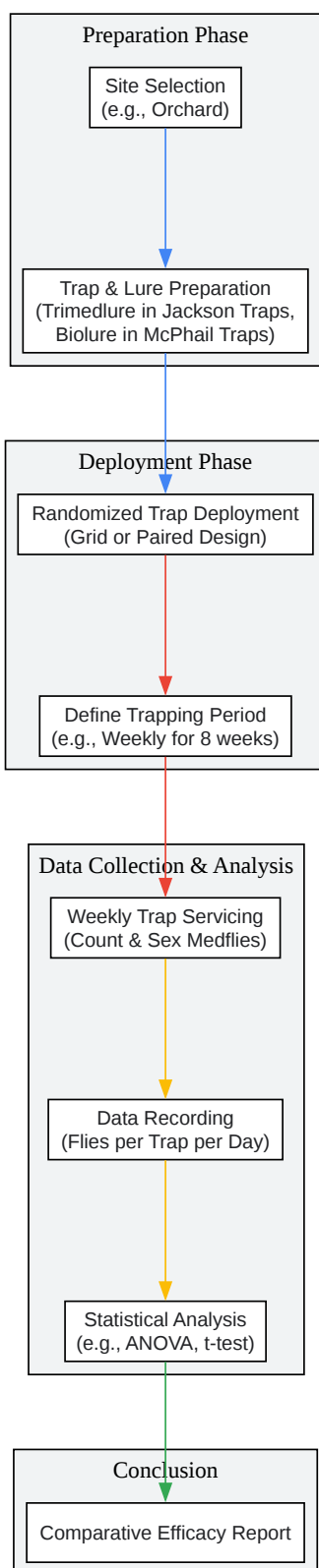
Study 3: Seasonal Evaluation of Biolure

This study explored the attractiveness of trapping devices with Biolure during spring and summer in field cage trials.

- **Lure and Traps:** Tephri traps and International Pheromone McPhail Traps (IPMT) were baited with BioLure.
- **Experimental Design:** On each test day, 100 adult medflies (50 males and 50 females) were released into field cages containing the baited traps.
- **Data Collection:** Trap captures were recorded at hourly intervals from 10:30 am to 5:30 pm. The average adult captures and the proportion of males and females were determined for both spring and summer trials.

Visualizing the Experimental Workflow

To provide a clearer understanding of the process involved in comparing these two lures, the following diagram illustrates a generalized experimental workflow.



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Caption: A generalized workflow for a field experiment comparing medfly attractants.

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References

- 1. Field evaluation of female- and male-targeted traps for *Ceratitis capitata* (Diptera: Tephritidae) - PMC [pmc.ncbi.nlm.nih.gov]
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